

2-Ethyl-2-hexenal proper disposal procedures

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Compound of Interest

Compound Name: 2-Ethyl-2-hexenal

Cat. No.: B1232207

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Proper disposal of **2-Ethyl-2-hexenal** is critical for ensuring laboratory safety and environmental protection. This substance presents several hazards, including causing skin irritation, potential allergic reactions, and serious eye damage. It is also harmful to aquatic life with long-lasting effects. Therefore, adherence to strict disposal protocols is mandatory.

Immediate Safety and Handling

Before beginning any disposal procedure, consult the Safety Data Sheet (SDS) for **2-Ethyl-2-hexenal**. Always handle this chemical in a well-ventilated area, wearing appropriate Personal Protective Equipment (PPE).^[1]

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).^[2]
- Skin Protection: Use chemically impermeable gloves and protective clothing.^{[1][2]}
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator with an appropriate cartridge.^[2]

Handle the chemical away from heat, sparks, or open flames, and use non-sparking tools to prevent ignition.^{[1][3]}

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Ethyl-2-hexenal**, essential for understanding its physical and toxicological properties.

Property	Value	Source
Physical State	Liquid	[1]
Boiling Point	174.5 °C (at 1013 hPa)	[1]
Melting Point	< -70 °C	[1]
Flash Point	68.3 °C (at 1013 hPa)	[2]
Auto-ignition Temp	200 °C (at 1013 hPa)	[2]
Density	0.85 g/cm ³ (at 20 °C)	[2]
Vapor Pressure	1.9 hPa (at 26.4 °C)	[2]
LC50 (Fish)	14.7 mg/L (96 h, <i>Leuciscus idus</i>)	[1]
EC50 (Daphnia)	20.04 mg/L (48 h, <i>Daphnia magna</i>)	[1]
EC50 (Algae)	27.71 mg/L (72 h, <i>Desmodesmus subspicatus</i>)	[1]
log Pow	2.61 (at 25 °C)	[2]

Step-by-Step Disposal Protocol

Disposal of **2-Ethyl-2-hexenal** must be managed as hazardous waste. Do not discharge the chemical into drains or the environment.[1]

Step 1: Waste Collection and Segregation

- Use Appropriate Containers: Collect **2-Ethyl-2-hexenal** waste in its original container or a compatible, leak-proof container that is tightly sealed.[1][4]
- Labeling: Clearly label the container with "Hazardous Waste" and identify the contents as "**2-Ethyl-2-hexenal**".[4][5]

- Segregation: Keep liquid and solid waste separate.[4] Store the waste container away from incompatible materials, such as oxidizing agents, strong acids, and strong bases.[3][6]

Step 2: On-site Storage

- Designated Area: Store the sealed waste container in a designated "Satellite Accumulation Area" (SAA).[5][6]
- Storage Conditions: The SAA must be a dry, cool, and well-ventilated location.[1]
- Secondary Containment: Place the waste container in a secondary containment system, such as a spill tray, to prevent accidental release.[4][7]
- Accumulation Time: Adhere to institutional and regulatory limits for waste accumulation, which may be up to one year for partially filled containers or until the container is full.[6] Once a container is full, it must be removed from the SAA within three days.[6]

Step 3: Accidental Spill Cleanup

- Safety First: Evacuate personnel from the immediate area and remove all sources of ignition.[1]
- Containment: Prevent further spillage or leakage if it is safe to do so.[1] Do not allow the chemical to enter drains.[1]
- Cleanup: Use an inert, liquid-absorbent material (e.g., Chemizorb®, sand, or earth) to soak up the spill.[3]
- Collection: Collect the absorbed material and any contaminated soil or debris using non-sparking tools and place it into a suitable, closed container for disposal as hazardous waste.[1][3]

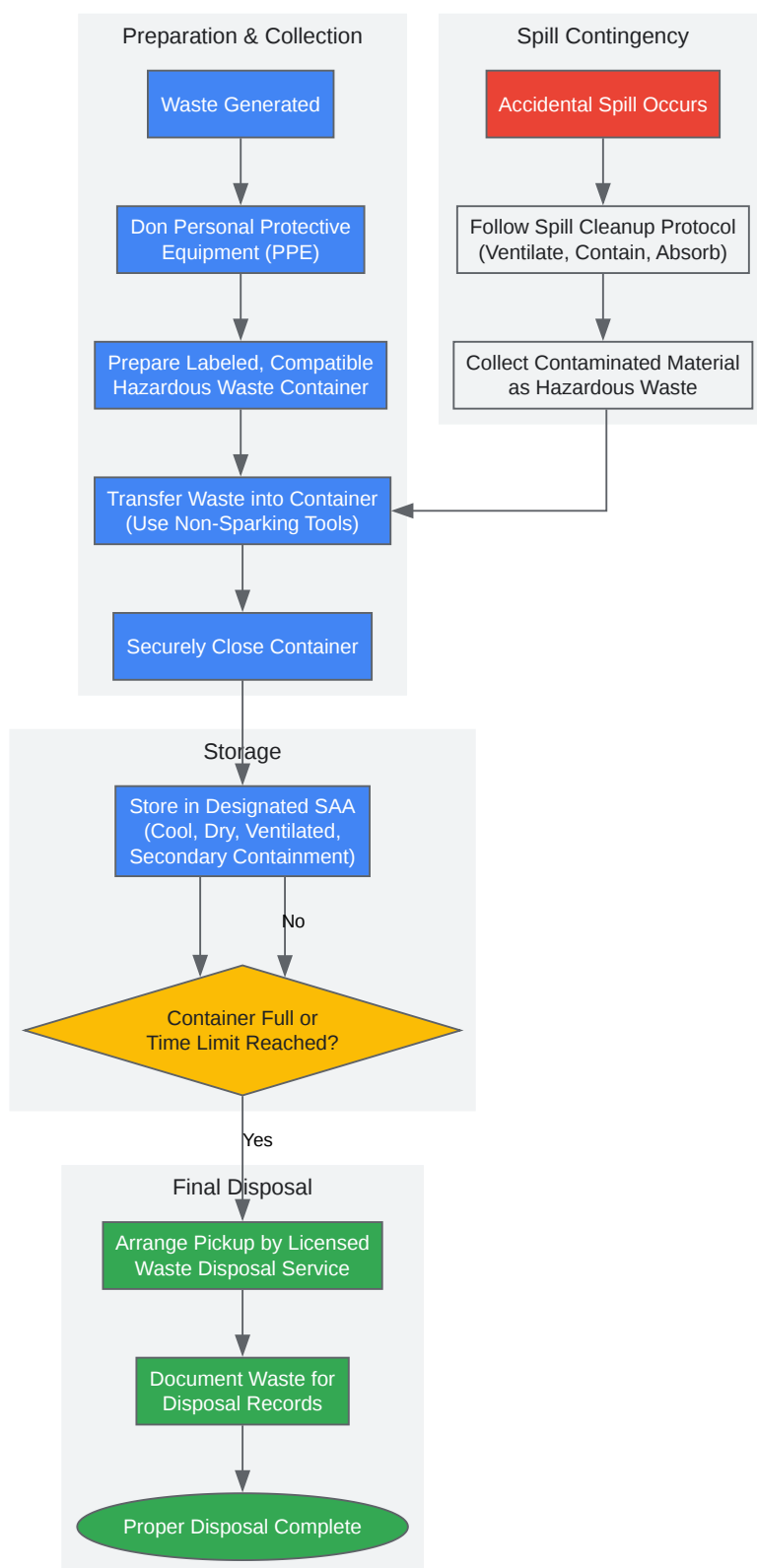
Step 4: Final Disposal

- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.[5] Federal and state regulations, such as the Resource Conservation and Recovery Act (RCRA), govern the disposal of hazardous waste from its point of generation to its final treatment.[5][7]

- **Container Disposal:** Handle uncleaned, empty containers as you would the product itself. Do not mix with other waste. For a container to be disposed of as regular trash, it may require triple rinsing with a suitable solvent, with the rinsate collected as hazardous waste.^[8] Consult your institution's Environmental Health & Safety (EHS) office for specific procedures.
- **Record Keeping:** Maintain accurate records of the waste generated and disposed of, in compliance with institutional and regulatory requirements.^[7]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Ethyl-2-hexenal** waste.



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Caption: Logical workflow for the safe disposal of **2-Ethyl-2-hexenal**.

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